The (5-Amino-2-morpholinophenyl)methanol Scaffold: A Privileged Starting Point

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Compound of Interest

Compound Name:	*(5-Amino-2-morpholinophenyl)methanol*
CAS No.:	*759456-60-5*
Cat. No.:	*B1290451*

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The core structure of **(5-Amino-2-morpholinophenyl)methanol** combines several key features that are frequently found in biologically active molecules. The morpholine moiety is a common constituent in many approved drugs, often improving aqueous solubility and metabolic stability[1]. The aminophenyl group serves as a versatile building block for further functionalization, while the benzylic alcohol can be a key interaction point with biological targets or a site for prodrug strategies. The strategic placement of these groups creates a three-dimensional structure with the potential for specific and potent interactions with a variety of biological targets.

Synthetic Strategies for Derivative Libraries

A robust synthetic strategy is crucial for generating a library of derivatives for biological screening. A plausible and efficient synthetic route to **(5-Amino-2-morpholinophenyl)methanol** and its derivatives can be envisioned starting from commercially available materials.

Proposed General Synthetic Workflow

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Caption: Proposed synthetic workflow for **(5-Amino-2-morpholinophenyl)methanol** derivatives.

This generalized scheme allows for the introduction of diversity at various positions. For instance, Suzuki coupling can introduce a wide range of substituents at the 5-position of the phenyl ring[2]. The amino group can be acylated, alkylated, or used to form ureas and sulfonamides. The benzylic alcohol, which can be introduced via reduction of a corresponding aldehyde or carboxylic acid, can be esterified or etherified.

Comparative Analysis of Potential Derivatives and Their Hypothesized Activities

Based on the extensive literature on related amino- and morpholino-containing compounds, we can hypothesize the potential biological activities of different classes of **(5-Amino-2-morpholinophenyl)methanol** derivatives. The morpholine moiety is known to be present in compounds with a wide range of pharmacological activities, including antibacterial, anti-inflammatory, and anticancer effects[1].

Table 1: Potential Derivatives and Their Hypothesized Biological Activities

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Derivative Class	R-Group Modification	Potential Biological Target(s)	Hypothesized Activity	Supporting Rationale from Literature
N-Acyl Derivatives	Acylation of the 5-amino group	Histone Deacetylases (HDACs), Kinases	Anticancer, Anti-inflammatory	Acyl groups can act as zinc-binding groups in HDAC inhibitors. [3]
N-Sulfonyl Derivatives	Sulfonylation of the 5-amino group	Carbonic Anhydrases, Kinases	Diuretic, Anticancer	Sulfonamide moiety is a key pharmacophore for carbonic anhydrase inhibitors.
Urea/Thiourea Derivatives	Reaction of the 5-amino group with isocyanates/isothiocyanates	Kinases (e.g., VEGFR, EGFR), sirtuins	Anticancer, Angiogenesis inhibition	Urea and thiourea motifs are common in kinase inhibitors. [4]
C5-Aryl/Heteroaryl Derivatives	Suzuki or Stille coupling at the 5-position	Various kinases, GPCRs	Anticancer, CNS activity	Aryl and heteroaryl extensions can explore additional binding pockets. [2]
O-Acyl/Alkyl Derivatives	Esterification/etherification of the methanol group	Various enzymes, transporters	Prodrugs, Modulation of pharmacokinetics	Esterification can improve cell permeability and oral bioavailability.

Structure-Activity Relationship (SAR) Insights

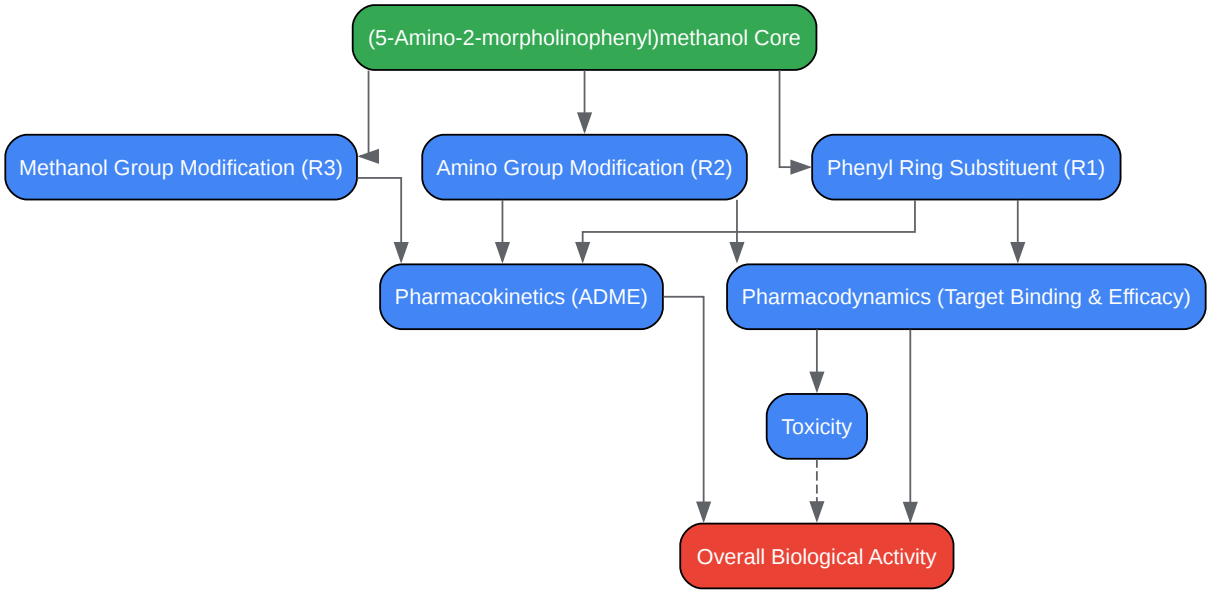
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Extrapolating from studies on analogous compound series, we can predict key SAR trends for **(5-Amino-2-morpholinophenyl)methanol** derivatives.

- Substitution on the Phenyl Ring: The electronic nature and steric bulk of substituents on the phenyl ring are expected to significantly influence activity. Electron-withdrawing groups might enhance activity in some cases, while bulky groups could improve selectivity. For quinoline derivatives, bulky alkoxy substituents have been shown to be beneficial for antiproliferative activity[5].
- Modification of the Amino Group: The nature of the substituent on the amino group will be critical. The length and flexibility of alkyl chains or the presence of specific functional groups in acyl or sulfonyl moieties can dramatically alter target binding and overall pharmacological profile[5][6].
- The Role of the Morpholine Ring: While generally considered a solubilizing group, modifications to the morpholine ring itself are less common but could be explored to fine-tune physicochemical properties.
- The Benzylic Alcohol: This group can participate in hydrogen bonding with the target protein. Its conversion to esters or ethers could serve as a prodrug strategy or modulate the compound's pharmacokinetic profile.

Logical Relationship of SAR

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Caption: Key structural modifications influencing the overall biological activity.

Experimental Protocols

To validate the therapeutic potential of novel **(5-Amino-2-morpholinophenyl)methanol** derivatives, a series of well-defined experimental protocols are necessary.

General Synthesis of N-Acyl Derivatives

- Dissolve **(5-Amino-2-morpholinophenyl)methanol** (1 equivalent) in a suitable aprotic solvent (e.g., dichloromethane or N,N-dimethylformamide).
- Add a base (e.g., triethylamine or pyridine, 1.2 equivalents) to the solution.
- Cool the reaction mixture to 0 °C in an ice bath.
- Add the desired acyl chloride or anhydride (1.1 equivalents) dropwise.

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- Stir the reaction at room temperature for 2-12 hours, monitoring progress by thin-layer chromatography (TLC).
- Quench the reaction with water and extract the product with an organic solvent.
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography or recrystallization.

In Vitro Kinase Inhibition Assay

- Prepare a stock solution of the test compound in dimethyl sulfoxide (DMSO).
- Serially dilute the compound to obtain a range of concentrations.
- In a 96-well plate, add the kinase, a suitable substrate (e.g., a peptide), and ATP.
- Add the test compound or vehicle control (DMSO) to the wells.
- Incubate the plate at 30 °C for a specified time (e.g., 60 minutes).
- Stop the reaction and measure the amount of phosphorylated substrate using a suitable detection method (e.g., fluorescence, luminescence, or radioactivity).
- Calculate the half-maximal inhibitory concentration (IC_{50}) value by fitting the data to a dose-response curve.

Cell Proliferation Assay (MTT Assay)

- Seed cancer cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- Treat the cells with various concentrations of the test compound or vehicle control for 48-72 hours.
- Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate for 2-4 hours at 37 °C.

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- Remove the medium and add a solubilizing agent (e.g., DMSO or isopropanol with HCl) to dissolve the formazan crystals.
- Measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader.
- Calculate the percentage of cell viability relative to the control and determine the IC_{50} value.

Conclusion and Future Directions

The **(5-Amino-2-morpholinophenyl)methanol** scaffold holds significant promise for the development of novel therapeutic agents. This guide has provided a framework for the systematic design, synthesis, and evaluation of its derivatives. By leveraging the synthetic strategies and SAR insights discussed, researchers can efficiently generate and screen compound libraries to identify lead candidates with desirable pharmacological profiles. Future work should focus on exploring a wide range of chemical diversity around this core, conducting thorough in vitro and in vivo evaluations, and elucidating the mechanisms of action of the most promising compounds. The adaptability of this scaffold suggests that derivatives with potent and selective activities against a variety of diseases are within reach.

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